

# Benzyl 4-bromopiperidine-1-carboxylate

## molecular weight and formula

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### Compound of Interest

Compound Name: *Benzyl 4-bromopiperidine-1-carboxylate*

Cat. No.: *B069245*

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### An In-depth Technical Guide to **Benzyl 4-bromopiperidine-1-carboxylate**

This guide provides a comprehensive technical overview of **Benzyl 4-bromopiperidine-1-carboxylate**, a key intermediate in pharmaceutical and organic synthesis. Tailored for researchers, scientists, and professionals in drug development, this document delves into the molecule's fundamental properties, synthesis, applications, and safety protocols, grounding all information in established scientific literature.

## Core Molecular Attributes

**Benzyl 4-bromopiperidine-1-carboxylate** is a piperidine derivative featuring a bromine atom at the 4-position and a benzyl carboxylate protecting group on the nitrogen atom. This structure makes it a valuable building block in medicinal chemistry.

## Molecular Formula and Weight

The chemical identity of this compound is defined by its molecular formula and weight, which are crucial for stoichiometric calculations in synthesis and for analytical characterization.

- Molecular Formula:  $C_{13}H_{16}BrNO_2$  [1][2]
- Molecular Weight: 298.18 g/mol [1][2]

## Structural and Physicochemical Properties

A summary of the key physical and chemical properties is presented in Table 1. These parameters are essential for designing experimental conditions, including reaction setup, solvent selection, and purification methods.

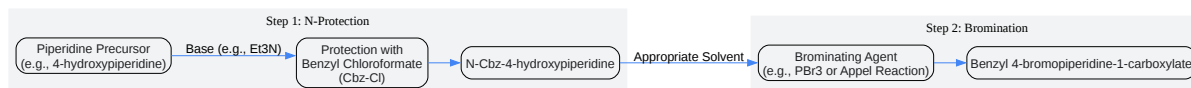
Property	Value	Reference
CAS Number	166953-64-6	[1]
Density	1.374 g/mL at 25 °C	[1]
Boiling Point	144 °C	[1]
Flash Point	>230 °F (>110 °C)	[1]
MDL Number	MFCD02681990	[1][2]
Synonyms	4-bromo-N-Z-piperidine, N-Cbz-4-bromopiperidine, 4-bromopiperidine-1-carboxylic acid benzyl ester	[1]

## Synthesis and Mechanism

The synthesis of **Benzyl 4-bromopiperidine-1-carboxylate** typically involves a multi-step process. A common approach begins with a commercially available piperidine derivative, which is first protected and then functionalized. The choice of reagents and reaction conditions is critical to ensure high yield and purity.

## Generalized Synthetic Workflow

A representative synthetic pathway is outlined below. The process involves the protection of the piperidine nitrogen with a benzyloxycarbonyl (Cbz or Z) group, followed by bromination at the 4-position.



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Caption: A generalized two-step synthesis of **Benzyl 4-bromopiperidine-1-carboxylate**.

The initial N-protection is crucial for directing the subsequent bromination and preventing side reactions. The benzyloxycarbonyl group is a common choice due to its stability under various reaction conditions and its ease of removal during later synthetic steps. The bromination of the hydroxyl group can be achieved using various reagents, such as phosphorus tribromide or via an Appel reaction, which offers mild reaction conditions.

## Applications in Drug Discovery and Organic Synthesis

**Benzyl 4-bromopiperidine-1-carboxylate** serves as a versatile intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical industry.

### Role as a Pharmaceutical Building Block

The piperidine scaffold is a privileged structure in medicinal chemistry, appearing in numerous approved drugs. The N-benzyl piperidine (N-BP) motif, in particular, is frequently used to fine-tune the efficacy and physicochemical properties of drug candidates.[3][4] The bromine atom on the piperidine ring of **Benzyl 4-bromopiperidine-1-carboxylate** provides a reactive handle for introducing further chemical diversity through various coupling reactions (e.g., Suzuki, Buchwald-Hartwig). This allows for the synthesis of libraries of compounds for screening against various biological targets.

### Utility in Complex Molecule Synthesis

Beyond its direct application in drug discovery, this compound is a valuable starting material for the synthesis of complex organic molecules. Its bifunctional nature, with a protected amine and a reactive bromide, allows for sequential and controlled modifications, making it an important tool for organic chemists.[5]

## Safety, Handling, and Storage

Proper handling and storage of **Benzyl 4-bromopiperidine-1-carboxylate** are essential to ensure laboratory safety and maintain the integrity of the compound.

## Hazard Identification and Personal Protective Equipment (PPE)

The compound is classified with the "Xi" hazard symbol, indicating it is an irritant.[1] Therefore, appropriate personal protective equipment should be worn at all times.

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[6]
- Skin Protection: Use impervious gloves and protective clothing to prevent skin contact.[6][7]
- Respiratory Protection: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust or vapors.[6]

## Storage and Stability

To ensure the stability and longevity of the compound, the following storage conditions are recommended:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[7][8]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and bases.[7]

## Conclusion

**Benzyl 4-bromopiperidine-1-carboxylate** is a fundamentally important molecule in the field of organic and medicinal chemistry. Its well-defined molecular weight and formula, coupled with its versatile chemical reactivity, make it an indispensable tool for the synthesis of novel

pharmaceutical agents and complex organic structures. Adherence to proper synthesis, handling, and storage protocols is paramount to leveraging its full potential in a safe and effective manner.

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